

Technical Guide: Physicochemical Properties and Analytical Workflow of Spartioidine N-oxide

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Compound of Interest

Compound Name: *Spartioidine N-oxide*

Cat. No.: *B15584621*

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Introduction

Spartioidine N-oxide is a pyrrolizidine alkaloid, a class of natural compounds found in various plant species.^{[1][2][3]} As with many natural products, understanding its physicochemical properties, including solubility, is crucial for research and development, particularly in fields like pharmacology and toxicology. This guide provides a summary of the available data on **spartioidine N-oxide** and outlines a general experimental workflow for the analysis of alkaloid N-oxides.

Core Data: Physicochemical Properties

While specific experimental data on the solubility of **spartioidine N-oxide** in various solvents is not readily available in the public domain, a summary of its key physicochemical properties is presented below. This information is essential for any experimental design involving this compound.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₃ NO ₆	[1][4]
Molecular Weight	349.38 g/mol	[1][4]
CAS Number	121123-61-3	[4][5]
Appearance	Solid (presumed)	Inferred from supplier data
Storage Temperature	2-8°C	

Experimental Protocols: A Generalized Approach for Alkaloid N-Oxide Analysis

Specific experimental protocols for determining the solubility of **spartioidine N-oxide** are not detailed in the available literature. However, a general workflow for the synthesis and characterization of alkaloid N-oxides can be described. This process is often a prerequisite for conducting solubility studies.

Synthesis and Characterization of Alkaloid N-Oxides:

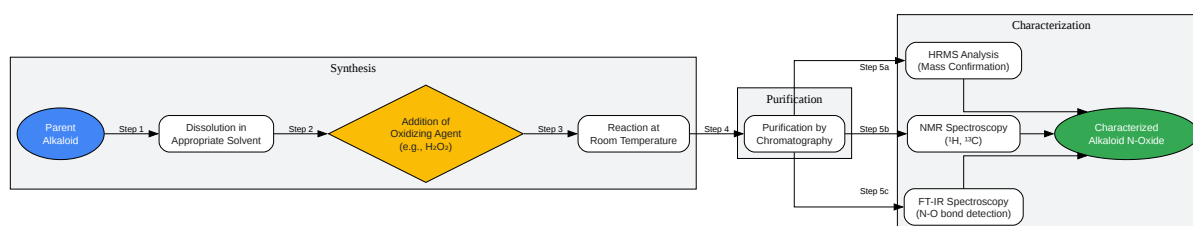
A common method for preparing alkaloid N-oxides in a laboratory setting involves the oxidation of the parent alkaloid.[6]

- **Oxidation:** The parent alkaloid is dissolved in a suitable solvent. An oxidizing agent, such as hydrogen peroxide or organic peroxyacids, is then introduced to the solution.[6] The reaction is typically carried out at room temperature.[6]
- **Purification:** Following the reaction, the resulting mixture is purified to isolate the alkaloid N-oxide. This can be achieved through techniques such as column chromatography.
- **Structural Confirmation:** The structure of the synthesized N-oxide is then confirmed using various analytical techniques. High-resolution mass spectrometry (HRMS) is used to determine the accurate mass and elemental composition.[7][8] Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C NMR) provides detailed information about the molecular structure. The presence of the N-O group can be further confirmed by Fourier-transform

infrared spectroscopy (FT-IR), which shows characteristic vibrational bands for this functional group.[7][9]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and characterization of an alkaloid N-oxide, which would be a necessary preliminary step for conducting detailed solubility studies.



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Generalized workflow for alkaloid N-oxide synthesis and characterization.

Conclusion

While quantitative solubility data for **spartioidine N-oxide** remains elusive in currently accessible literature, this guide provides a foundational understanding of its known physicochemical properties. The generalized experimental workflow for the synthesis and characterization of alkaloid N-oxides offers a starting point for researchers aiming to conduct further studies, including solubility assessments. Future research should focus on

experimentally determining the solubility of **spartioidine N-oxide** in a range of pharmaceutically and analytically relevant solvents to facilitate its development and application.

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References

- 1. Spartioidine N-oxide | C₁₈H₂₃NO₆ | CID 6442619 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Spartioidine N-oxide - Cfm Oskar Tropitzsch GmbH [cfmot.de]
- 5. Spartioidine N-oxide | 121123-61-3 [chemicalbook.com]
- 6. Structural Characterization and Electrochemical Studies of Selected Alkaloid N-Oxides - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Structural Characterization and Electrochemical Studies of Selected Alkaloid N-Oxides | MDPI [mdpi.com]
- 8. A New Hypoglycemic Prenylated Indole Alkaloid N-Oxide from Endophytic Fungus *Pallidocercospora crystalline* - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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